

A Technical Guide to the Alpha Emission Properties of Astatine-211

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Compound of Interest

Compound Name: Astatine-211

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Astatine-211 (^{211}At) is a radionuclide of significant interest for Targeted Alpha Therapy (TAT) due to its potent, short-range alpha particle emissions, which can deliver highly localized and cytotoxic radiation doses to cancer cells.^[1] Its physical and chemical properties are often considered ideal for precision oncology.^[2] This guide provides an in-depth overview of the alpha emission properties of **Astatine-211**, its decay characteristics, and the experimental methodologies used for its characterization.

Core Decay Characteristics of Astatine-211

Astatine-211 has a half-life of 7.214 hours and undergoes decay via a branched pathway, ensuring that for every decay of a ^{211}At atom, exactly one alpha particle is emitted.^{[3][4]} This simple decay scheme is a significant advantage, preventing unpredictable dose localization from detached radioactive daughter nuclides that can occur with other alpha-emitters like Actinium-225 or Radium-223.^{[5][6]}

The decay proceeds through two primary branches:

- Alpha (α) Decay (41.8% abundance): **Astatine-211** decays directly to Bismuth-207 (^{207}Bi) through the emission of an alpha particle with an energy of approximately 5.87 MeV.^{[4][7]} The resulting ^{207}Bi is a quasi-stable isotope with a very long half-life of 31.6 years.^[3]

- Electron Capture (EC) (58.2% abundance): **Astatine-211** captures an orbital electron, transforming into Polonium-211 (^{211}Po).^{[3][4][8]} This process is accompanied by the emission of characteristic Polonium K X-rays in the 77-92 keV energy range, which are suitable for quantitative measurement and in vivo imaging using Single Photon Emission Computed Tomography (SPECT).^{[3][9][10]} The ^{211}Po daughter nuclide is highly unstable, with a half-life of only 516 milliseconds, and it immediately decays by emitting a higher-energy alpha particle (~7.45 MeV) to form the stable Lead-207 (^{207}Pb).^{[3][4]}

The cumulative result of these pathways is a 100% alpha emission for each ^{211}At decay.^{[4][9]}

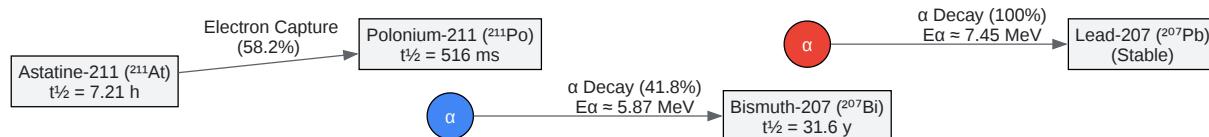
Quantitative Data Summary

The key nuclear decay properties of **Astatine-211** are summarized in the table below for easy reference.

Property	Value
Half-life ($t_{1/2}$)	7.214 hours[3][4]
Primary Decay Modes	Alpha (α) Decay, Electron Capture (EC)[3][9]
Branch 1: Alpha Decay	
Branching Ratio	41.8%[3][8][11]
Alpha Energy	5.87 MeV - 5.98 MeV[4][8][12]
Daughter Nuclide	^{207}Bi (Bismuth-207)[4]
Daughter Half-life	31.6 years[3]
Branch 2: Electron Capture	
Branching Ratio	58.2%[3][8][11]
Intermediate Nuclide	^{211}Po (Polonium-211)[4]
Intermediate Half-life	516 milliseconds[3][4]
Subsequent Decay	Alpha (α) Decay[4]
Alpha Energy (from ^{211}Po)	7.45 MeV - 7.59 MeV[4][7][12]
Final Daughter Nuclide	^{207}Pb (Lead-207, stable)[4]
Associated Emissions	
Photon Emissions	77-92 keV Polonium K X-rays (from EC branch) [3][9]
Average Alpha Energy per Decay	6.78 MeV[3]

Astatine-211 Decay Pathway

The branched decay scheme of **Astatine-211** is visualized in the diagram below, illustrating the two pathways leading to the emission of an alpha particle.



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Astatine-211 branched decay scheme.

Experimental Protocols

The characterization of **Astatine-211**'s alpha emission properties involves its production, purification, and subsequent measurement via alpha spectroscopy.

1. Radionuclide Production

Astatine-211 is artificially produced in a cyclotron.[2]

- Nuclear Reaction: The standard production method is the $^{209}\text{Bi}(\alpha, 2n)^{211}\text{At}$ reaction.[4][9]
- Methodology: A target of natural Bismuth-209 (100% abundance) is irradiated with a beam of alpha particles. To maximize the yield of ^{211}At while minimizing the production of the contaminating ^{210}At isotope (which decays to the highly toxic, long-lived ^{210}Po), the incident alpha particle energy is typically controlled to between 28-29 MeV.[4][9]

2. Radiochemical Purification

Following irradiation, ^{211}At must be separated from the bulk bismuth target. Two primary methods are employed:

- Dry Distillation: This method leverages the volatility of astatine. The bismuth target is heated in a furnace under a controlled atmosphere (e.g., a slow stream of inert gas). The astatine volatilizes and is carried by the gas stream to a cold surface (a "cold finger") where it condenses for collection.

- Wet Extraction: This technique involves dissolving the irradiated bismuth target in a strong acid, typically concentrated nitric acid.[4] The astatine is then selectively separated from the bismuth in solution using liquid-liquid solvent extraction with an organic solvent like di-isopropyl ether (DIPE), or by using extraction chromatography.[4][13] Wet methods can offer high, reproducible yields of approximately 90%. [4]

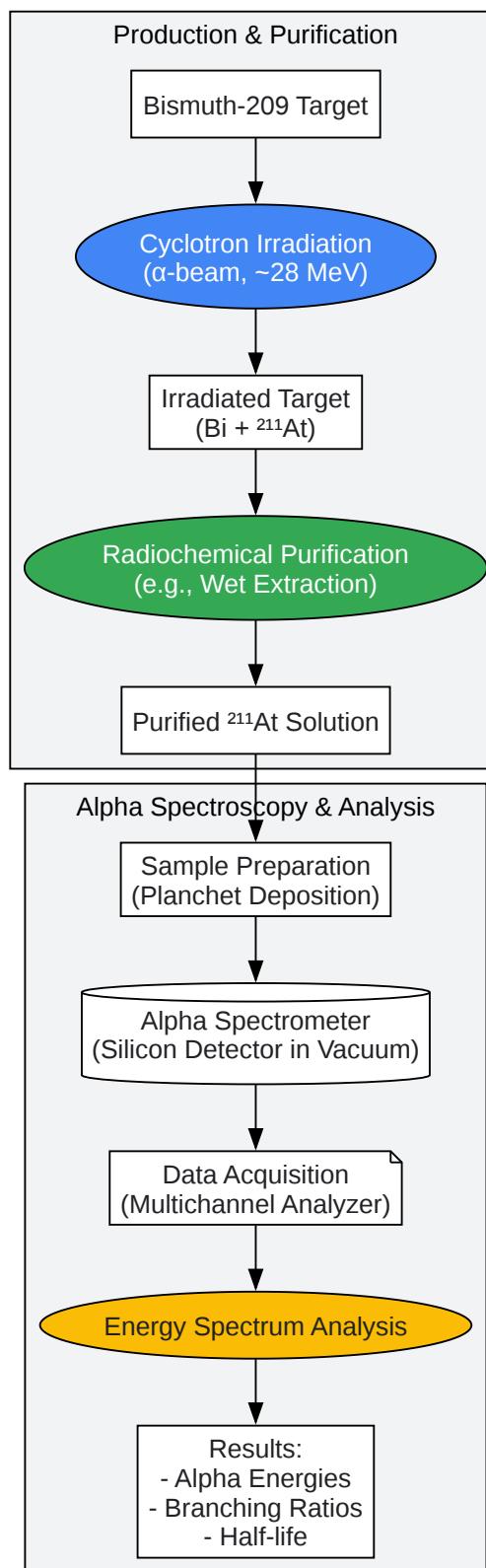
3. Alpha Spectroscopy Measurement

- Objective: To measure the energy and intensity of the alpha particles emitted from a purified ^{211}At sample.
- Sample Preparation: A small, precisely known quantity of the purified ^{211}At solution is evaporated onto a clean, smooth surface (a planchet) to create a thin, uniform source. Alternatively, for liquid scintillation counting, the astatine is mixed into a specialized scintillation cocktail.[14]
- Instrumentation: A high-resolution alpha spectrometer is used. This typically consists of a vacuum chamber containing a silicon detector, such as a Passivated Implanted Planar Silicon (PIPS) detector.[13] The detector is coupled to a multichannel analyzer (MCA) to record the energy spectrum.
- Protocol:
 - The prepared sample planchet is placed inside the vacuum chamber at a fixed distance from the detector.
 - The chamber is evacuated to minimize energy loss of the alpha particles as they travel to the detector.
 - High voltage is applied to the detector, and data acquisition begins. The measurement is conducted over a period sufficient to acquire statistically significant data.
 - The MCA records the number of events (counts) at each specific energy level, generating an energy spectrum.
- Data Analysis: The resulting spectrum will show two distinct peaks corresponding to the different alpha energies: one at ~ 5.87 MeV (from $^{211}\text{At} \rightarrow ^{207}\text{Bi}$) and another at ~ 7.45 MeV

(from the rapid decay of ^{211}Po). The relative areas under these two peaks are analyzed to confirm the branching ratio of the decay pathways. By taking sequential measurements over several hours, the decay of the total activity can be plotted to verify the 7.214-hour half-life.

Experimental and Analytical Workflow

The logical flow from production to analysis of **Astatine-211** is outlined in the following diagram.

[Click to download full resolution via product page](#)Workflow for the production and analysis of **Astatine-211**.

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